

Application Note: Structural Characterization of *tert*-Butylphenyl diphenyl phosphate using Multinuclear NMR Spectroscopy

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Compound of Interest

Compound Name:	<i>tert</i> -Butylphenyl diphenyl phosphate
CAS No.:	83242-23-3
Cat. No.:	B3430405

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Introduction

***Tert*-Butylphenyl diphenyl phosphate** (tBPDP) is an organophosphate ester widely utilized as a flame retardant and plasticizer in various commercial products.[1][2] Its presence in the environment and potential for human exposure necessitate robust analytical methods for its unambiguous identification and characterization. Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual atoms. This application note provides a comprehensive guide to the characterization of tBPDP using ^1H , ^{13}C , and ^{31}P NMR spectroscopy.

The structural integrity and purity of tBPDP are critical for its intended applications and for toxicological assessments. NMR spectroscopy offers a powerful suite of non-destructive techniques to confirm the molecular structure, identify isomers, and quantify impurities. The insights gained from NMR analysis are crucial for quality control in manufacturing processes and for understanding the environmental fate and metabolic pathways of this compound.

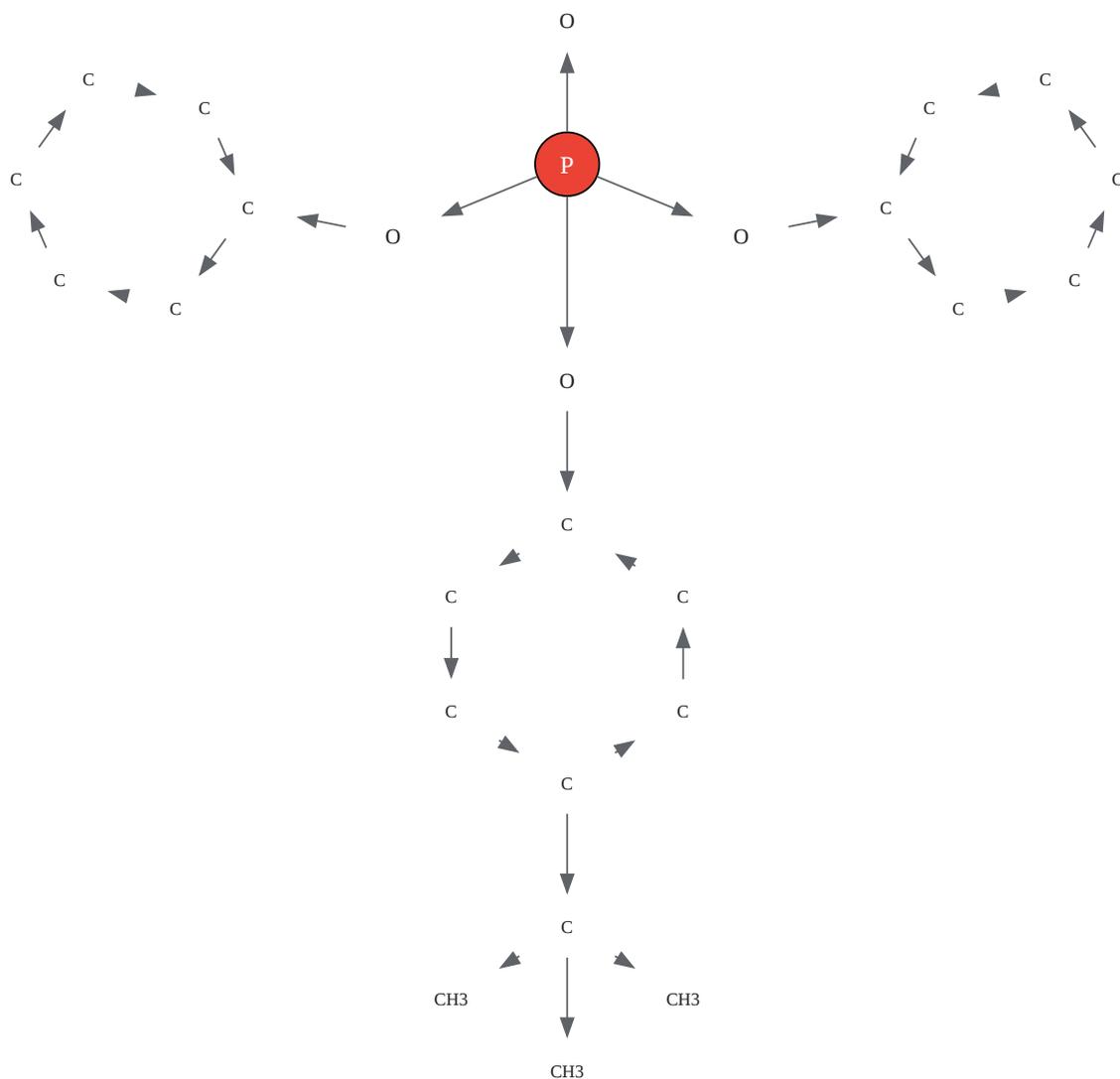
Principles of NMR Spectroscopy for tBPDP Characterization

NMR spectroscopy relies on the magnetic properties of atomic nuclei. When placed in a strong magnetic field, nuclei with a non-zero spin, such as ^1H , ^{13}C , and ^{31}P , can absorb and re-emit electromagnetic radiation at a specific frequency. This resonance frequency is highly sensitive to the local electronic environment of the nucleus, a phenomenon known as the chemical shift.

For the analysis of tBPDP, three key NMR techniques are employed:

- ^1H NMR: Provides information on the number and connectivity of protons in the molecule. The integration of the signals is proportional to the number of protons, and spin-spin coupling between neighboring protons reveals their connectivity.
- ^{13}C NMR: Reveals the carbon skeleton of the molecule. Due to the low natural abundance of the ^{13}C isotope, spectra are typically acquired with proton decoupling to simplify the signals to single lines for each unique carbon atom.
- ^{31}P NMR: As phosphorus is a heteroatom, ^{31}P NMR is a highly specific and sensitive technique for characterizing organophosphorus compounds.^[3] The chemical shift of the ^{31}P nucleus is indicative of its oxidation state and coordination environment.

The molecular structure of **p-tert-Butylphenyl diphenyl phosphate**, the most common isomer, is presented below.



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Caption: Molecular structure of **p-tert-Butylphenyl diphenyl phosphate**.

Experimental Protocols

Safety Precautions

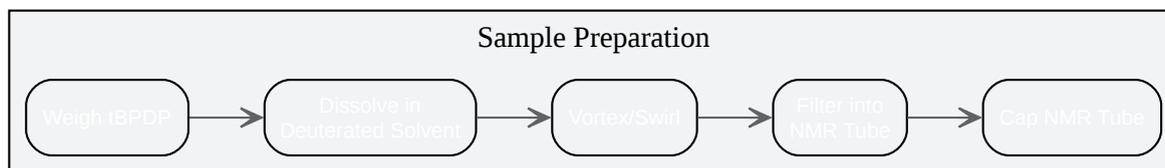
tert-Butylphenyl diphenyl phosphate is a chemical substance and should be handled with appropriate safety measures.[4] It is advisable to wear personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. All handling should be performed in a well-ventilated fume hood. Consult the Safety Data Sheet (SDS) for detailed information on handling and disposal.[5]

Sample Preparation

The quality of NMR spectra is highly dependent on proper sample preparation.[6]

Step-by-Step Protocol:

- **Weighing the Sample:** Accurately weigh 10-20 mg of tBPDP for ^1H NMR and 50-100 mg for ^{13}C NMR into a clean, dry vial.
- **Solvent Selection:** Choose a suitable deuterated solvent that completely dissolves the sample. Chloroform-d (CDCl_3) is a common choice for organophosphorus compounds.
- **Dissolution:** Add approximately 0.6-0.7 mL of the deuterated solvent to the vial containing the tBPDP.
- **Mixing:** Gently swirl or vortex the vial to ensure complete dissolution of the sample.[7]
- **Filtering (Optional but Recommended):** If any particulate matter is visible, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.[8] This step is crucial to avoid broad spectral lines and shimming difficulties.
- **Transfer to NMR Tube:** Carefully transfer the clear solution to the NMR tube.
- **Capping:** Securely cap the NMR tube to prevent solvent evaporation and contamination.



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Caption: Workflow for NMR sample preparation.

NMR Data Acquisition

The following are typical acquisition parameters for a 500 MHz NMR spectrometer. These may need to be optimized based on the specific instrument and sample concentration.

Table 1: Suggested NMR Acquisition Parameters

Parameter	¹ H NMR	¹³ C{ ¹ H} NMR	³¹ P{ ¹ H} NMR
Solvent	CDCl ₃	CDCl ₃	CDCl ₃
Temperature	298 K	298 K	298 K
Pulse Program	zg30	zgpg30	zgpg30
Number of Scans	16	1024	64
Relaxation Delay	2.0 s	2.0 s	5.0 s
Acquisition Time	3.28 s	1.09 s	0.81 s
Spectral Width	20 ppm	240 ppm	200 ppm
Transmitter Freq.	500.13 MHz	125.76 MHz	202.46 MHz

Data Analysis and Interpretation

The following sections detail the expected NMR spectra for **p-tert-Butylphenyl diphenyl phosphate** based on known chemical shift ranges and coupling patterns for analogous compounds.

^1H NMR Spectrum

The ^1H NMR spectrum of tBPDP is expected to show signals corresponding to the tert-butyl group and the aromatic protons of the three phenyl rings.

Table 2: Illustrative ^1H NMR Data for p-tert-Butylphenyl diphenyl phosphate

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 1.35	Singlet	9H	-(CH ₃) ₃
~ 7.15 - 7.45	Multiplet	14H	Aromatic Protons

- tert-Butyl Protons: The nine equivalent protons of the tert-butyl group are expected to appear as a sharp singlet at approximately 1.35 ppm.
- Aromatic Protons: The protons on the three phenyl rings will appear as a complex multiplet in the aromatic region, typically between 7.15 and 7.45 ppm. The protons on the two unsubstituted phenyl rings will have slightly different chemical shifts from those on the p-tert-butylphenyl ring.

^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will show distinct signals for each unique carbon atom in the molecule. A ^{13}C NMR spectrum for p-tert-butylphenyl diphenyl phosphate is available in the PubChem database.[\[7\]](#)

Table 3: Illustrative ^{13}C NMR Data for p-tert-Butylphenyl diphenyl phosphate

Chemical Shift (δ , ppm)	Assignment
~ 31.5	-C(CH ₃) ₃
~ 34.5	-C(CH ₃) ₃
~ 120.0 - 130.0	Aromatic CH
~ 148.0 - 152.0	Aromatic C-O and C-C(CH ₃) ₃

The aromatic region will contain several signals corresponding to the different carbon environments in the phenyl rings. The carbon atoms directly attached to the phosphate group will be deshielded and appear at a lower field.

³¹P NMR Spectrum

The ³¹P NMR spectrum is a powerful tool for confirming the presence and purity of organophosphorus compounds.[3]

Table 4: Illustrative ³¹P NMR Data for p-**tert-Butylphenyl diphenyl phosphate**

Chemical Shift (δ, ppm)	Multiplicity	Assignment
~ -10 to -20	Singlet	P=O

The ³¹P NMR spectrum of tBPDP is expected to show a single resonance in the region typical for phosphate esters. The exact chemical shift can be influenced by the solvent and concentration. The absence of other signals in the ³¹P NMR spectrum is a strong indicator of the sample's purity with respect to other phosphorus-containing compounds.

Conclusion

Multinuclear NMR spectroscopy provides a robust and comprehensive method for the structural characterization and purity assessment of **tert-Butylphenyl diphenyl phosphate**. By combining ¹H, ¹³C, and ³¹P NMR data, researchers can confidently verify the identity and integrity of this important industrial chemical. The protocols and illustrative data presented in this application note serve as a valuable resource for scientists engaged in the analysis of tBPDP and related organophosphorus compounds.

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